

Personal protective equipment for handling ABR-238901

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Compound of Interest

Compound Name: ABR-238901

Cat. No.: B8201780

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Essential Safety and Handling Guide for ABR-238901

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **ABR-238901**. It includes operational procedures for handling and disposal, detailed experimental protocols, and a summary of the compound's mechanism of action.

Disclaimer: This guide is intended for research professionals and is based on publicly available data. A complete Safety Data Sheet (SDS) was not accessible at the time of writing. Therefore, all personnel must adhere to their institution's specific safety protocols and handle **ABR-238901** with the caution required for a potent, novel research compound.

Immediate Safety and Handling

ABR-238901 is an orally active and potent S100A8/A9 blocker provided as a powder.^{[1][2]} Standard laboratory procedures for handling potent chemical compounds should be strictly followed.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn at all times. Change gloves immediately if contaminated.
- Body Protection: A laboratory coat is required. Ensure it is fully buttoned.
- Respiratory Protection: When handling the powder form outside of a certified chemical fume hood, a properly fitted respirator (e.g., N95 or higher) is recommended to avoid inhalation.

Engineering Controls:

- Handle the solid compound in a certified chemical fume hood to minimize inhalation risk.
- Use a properly calibrated analytical balance within the fume hood for weighing.
- Ensure a safety shower and eyewash station are readily accessible.

General Hygiene:

- Avoid inhalation, ingestion, and contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound, even if gloves were worn.

Compound Properties and Storage

ABR-238901 is a heteroaryl-sulfonamide derivative.^[3] For research use only, not for human or veterinary use.^{[1][4]}

Property	Value
Chemical Formula	C ₁₁ H ₉ BrClN ₃ O ₄ S
Molecular Weight	394.63 g/mol
CAS Number	1638200-22-2
Purity	≥98.92%
Appearance	Powder
Storage (Powder)	3 years at -20°C
Storage (Stock Sol.)	1 year at -80°C in solvent; 1 month at -20°C in solvent

Stock Solution Preparation and Handling

To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.[\[2\]](#)

Solubility Data:

Solvent	Max Concentration (mg/mL)	Max Concentration (mM)
DMSO	79	200.18

Note: The use of fresh, high-quality DMSO is crucial, as moisture can reduce the solubility of **ABR-238901**.[\[2\]](#)

Example Preparation for a 1 mL In Vivo Working Solution:[\[2\]](#)

- Prepare a 15 mg/mL stock solution of **ABR-238901** in fresh DMSO.
- In a sterile tube, add 400 µL of PEG300.
- Add 100 µL of the 15 mg/mL DMSO stock solution to the PEG300 and mix until clear.

- Add 50 µL of Tween80 to the mixture and mix until clear.
- Add 450 µL of sterile ddH₂O to bring the final volume to 1 mL.
- This working solution should be prepared fresh and used on the same day for optimal results.[\[1\]](#)[\[2\]](#)

Experimental Protocols

ABR-238901 has been utilized in various preclinical models to study its anti-inflammatory effects.

In Vivo Administration (Mouse Models):

- Myocardial Infarction (MI) Studies:
 - Dosage: 30 mg/kg.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
 - Administration: Intraperitoneal (i.p.) injections daily for the first 3 days post-MI.[\[3\]](#)[\[5\]](#)[\[6\]](#) In some long-term studies, administration was continued via oral gavage.[\[1\]](#)[\[5\]](#)
 - Vehicle: Diluted in Phosphate-Buffered Saline (PBS).[\[3\]](#)[\[6\]](#)
- Sepsis Studies:
 - Dosage: 10 mg/kg or 30 mg/kg.[\[5\]](#)
 - Administration: A single i.p. injection administered 1 hour prior to the induction of sepsis (e.g., via cecal ligation and puncture, CLP).[\[5\]](#)
 - Vehicle: Not specified, but PBS is commonly used.

In Vitro Assays:

- Endothelial Cell Apoptosis Assay:
 - Objective: To assess the protective effect of **ABR-238901** against S100A8/A9-induced apoptosis.

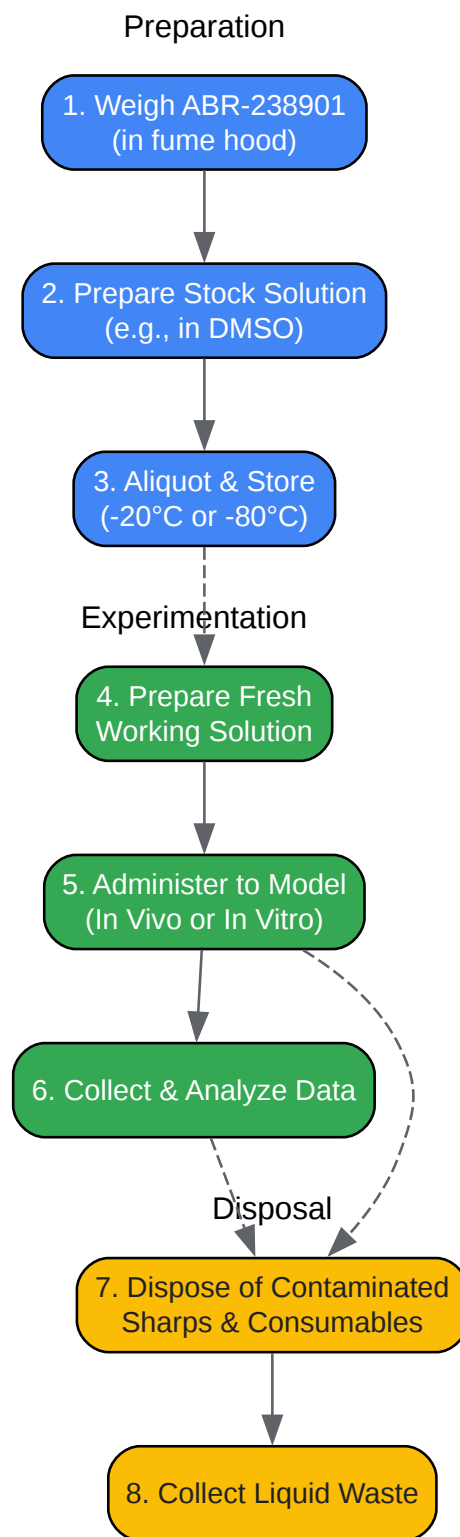
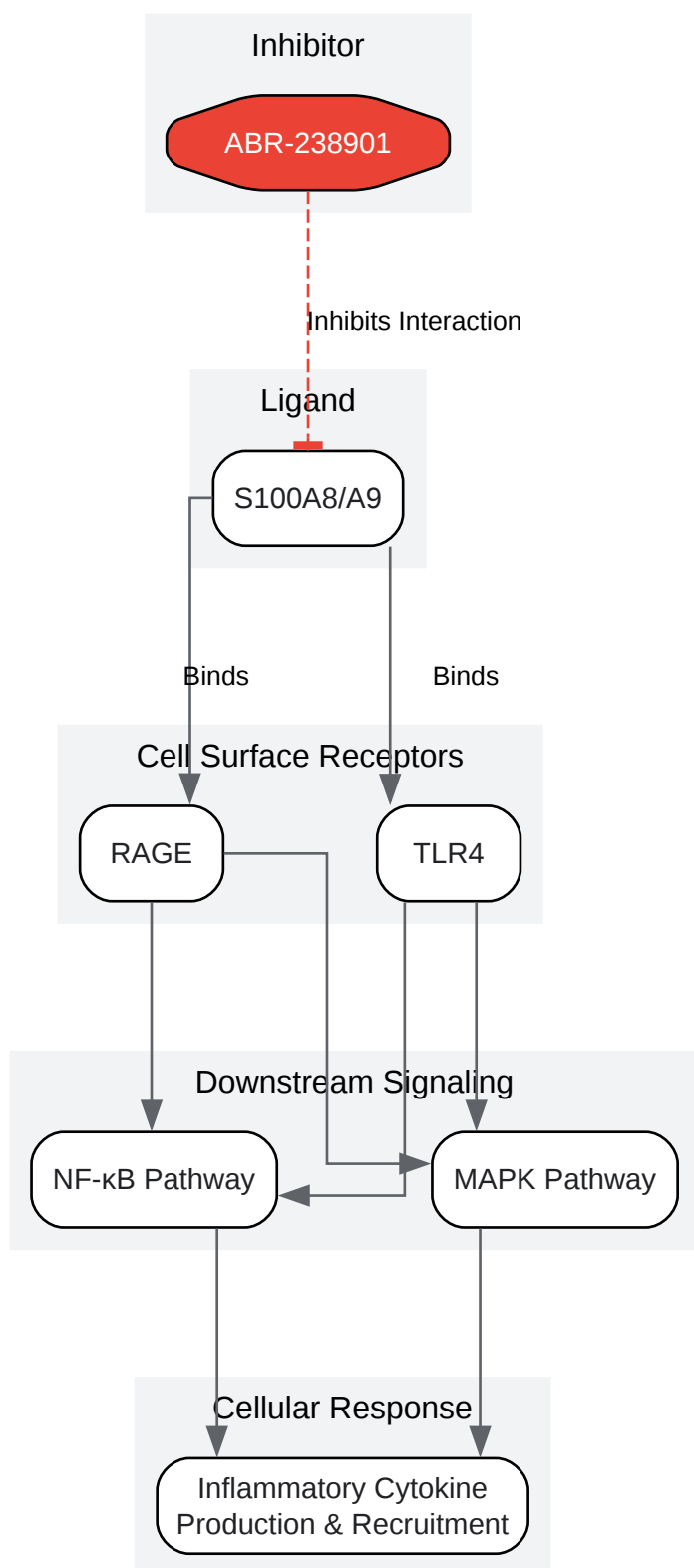
- Cell Line: Human Umbilical Vein Endothelial Cells (HUVECs).
- Methodology:
 - Seed HUVECs in 96-well plates (3×10^4 cells/well) and allow them to adhere overnight.
 - Treat cells for 24 hours with recombinant human S100A8/A9 (5 µg/mL or 10 µg/mL) in the presence or absence of 100 µM **ABR-238901** in a low-serum medium.
 - Measure apoptosis by quantifying active caspase-3/7 levels in cell lysates using a suitable commercial kit.

Disposal Plan

- Unused Compound (Powder): Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not discard into the environment.
- Solutions: Solutions of **ABR-238901** in DMSO or other solvents should be collected in a designated hazardous waste container for organic solvents.
- Contaminated Materials: All contaminated labware (e.g., pipette tips, tubes, gloves) should be disposed of as hazardous chemical waste.

Mechanism of Action and Experimental Workflow

ABR-238901 is a potent blocker of the S100A8/A9 protein complex. It functions by inhibiting the interaction of S100A8/A9 with its primary receptors, the Receptor for Advanced Glycation Endproducts (RAGE) and Toll-like Receptor 4 (TLR4).^{[1][2]} This blockade disrupts downstream inflammatory signaling pathways, such as the NF-κB and MAPK pathways, which are implicated in various inflammatory diseases.^[7]



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